

# An In-depth Technical Guide to Ethyl 4-(3-oxopropyl)benzoate

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## Compound of Interest

Compound Name: Ethyl 4-(3-oxopropyl)benzoate

Cat. No.: B139144

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 4-(3-oxopropyl)benzoate**, including its chemical identity, physicochemical properties, a detailed synthesis protocol, and its relevance in synthetic chemistry.

## Chemical Identity and Nomenclature

**Ethyl 4-(3-oxopropyl)benzoate** is a bifunctional organic molecule containing both an ester and an aldehyde functional group. This unique combination makes it a valuable intermediate in the synthesis of more complex molecules.

IUPAC Name: **ethyl 4-(3-oxopropyl)benzoate**<sup>[1]</sup>

Synonyms:

- 3-(4-Carboethoxyphenyl)propanal
- 4-(3-Oxopropyl)benzoic acid ethyl ester
- Benzoic acid, 4-(3-oxopropyl)-, ethyl ester
- Ethyl 4-(2-formylethyl)benzoate
- 3-(4-Carboxyphenyl)-propionaldehyde ethyl ester

- 4-(3-oxopropyl)benzoic acid ethyl ester
- Pemetrexed Impurity 10
- 3-(4-ethoxycarbonylphenyl)-1-propanal

## Physicochemical Properties

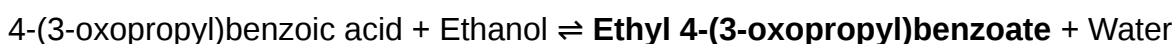
The following table summarizes the key quantitative data for **Ethyl 4-(3-oxopropyl)benzoate**.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>3</sub>	<a href="#">[2]</a>
Molecular Weight	206.24 g/mol	<a href="#">[2]</a>
Exact Mass	206.094294304 Da	<a href="#">[1]</a>
CAS Number	151864-81-2	
Topological Polar Surface Area	43.4 Å <sup>2</sup>	<a href="#">[1]</a>
InChI	InChI=1S/C12H14O3/c1-2-15-12(14)11-7-5-10(6-8-11)4-3-9-13/h5-9H,2-4H2,1H3	
SMILES	CCOC(=O)C1=CC=C(C=C1)C CC=O	<a href="#">[1]</a>

## Synthesis of Ethyl 4-(3-oxopropyl)benzoate: An Experimental Protocol

The synthesis of **Ethyl 4-(3-oxopropyl)benzoate** can be achieved through the esterification of 4-(3-oxopropyl)benzoic acid. This reaction, known as Fischer esterification, involves the reaction of a carboxylic acid with an alcohol in the presence of an acid catalyst.

Reaction:



#### Materials and Reagents:

- 4-(3-oxopropyl)benzoic acid
- Absolute ethanol (excess)
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate or sodium sulfate
- Diethyl ether or other suitable extraction solvent
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and drying

#### Procedure:

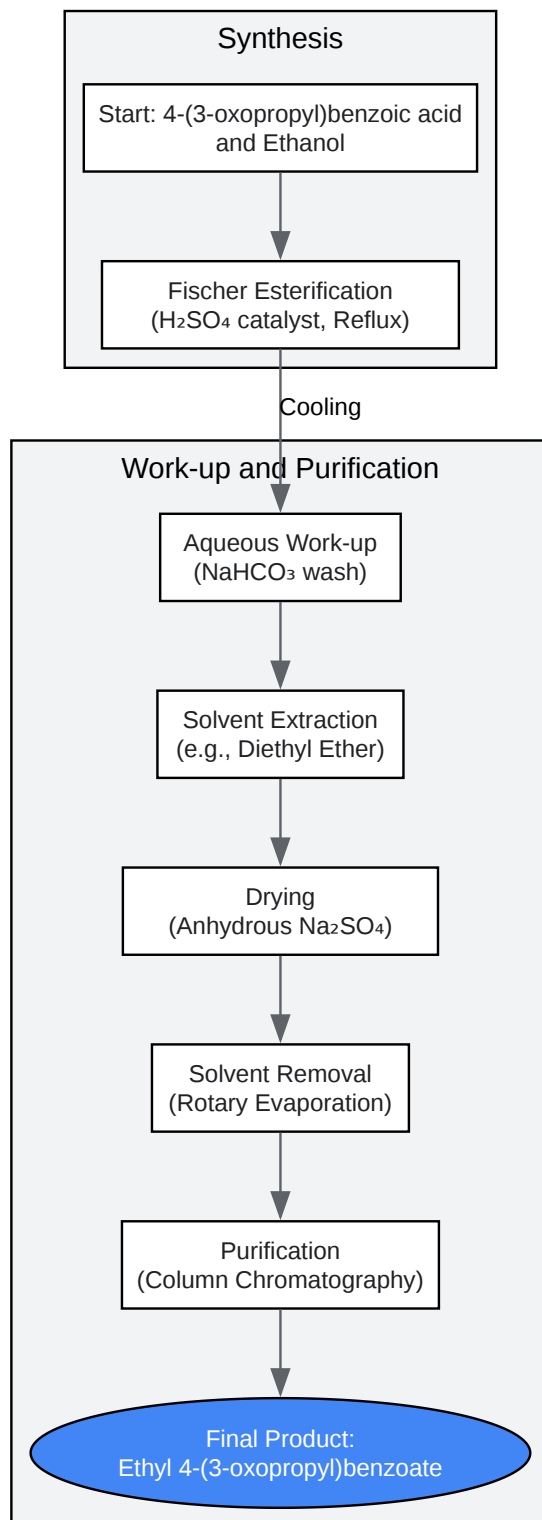
- **Reaction Setup:** In a round-bottom flask, dissolve 4-(3-oxopropyl)benzoic acid in an excess of absolute ethanol.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature.
- **Solvent Removal:** Remove the excess ethanol using a rotary evaporator.

- **Extraction:** Dissolve the residue in diethyl ether and transfer it to a separatory funnel. Wash the organic layer with a saturated solution of sodium bicarbonate to neutralize the acidic catalyst and any unreacted carboxylic acid. Then, wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude **Ethyl 4-(3-oxopropyl)benzoate**.
- **Purification:** The crude product can be further purified by column chromatography on silica gel if necessary.

## Logical Workflow for Synthesis

The following diagram illustrates the logical steps involved in the synthesis and purification of **Ethyl 4-(3-oxopropyl)benzoate**.

## Synthesis and Purification of Ethyl 4-(3-oxopropyl)benzoate

[Click to download full resolution via product page](#)Caption: A logical workflow for the synthesis of **Ethyl 4-(3-oxopropyl)benzoate**.

## Relevance in Research and Development

**Ethyl 4-(3-oxopropyl)benzoate** serves as a versatile building block in organic synthesis. Its bifunctional nature allows for a range of chemical transformations. For instance, the aldehyde group can undergo reactions such as Wittig reactions, reductive aminations, and aldol condensations to introduce further complexity. The ethyl ester can be hydrolyzed to the corresponding carboxylic acid or converted to other functional groups.

A derivative of this compound, Ethyl 4-(3-(2-(3-methylisoxazol-5-yl)ethoxy)propoxy)benzoate (EMEB), has shown anti-rhinovirus activity, highlighting the potential of this chemical scaffold in medicinal chemistry and drug discovery. The core structure of **Ethyl 4-(3-oxopropyl)benzoate** can be a starting point for the development of novel therapeutic agents.

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## References

- 1. Ethyl 4-(3-oxopropyl)benzoate | C<sub>12</sub>H<sub>14</sub>O<sub>3</sub> | CID 2757377 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Heck reaction - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 4-(3-oxopropyl)benzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139144#ethyl-4-3-oxopropyl-benzoate-iupac-name-and-synonyms]

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